5-Chloroquinazoline spectroscopic data (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name:	*5-Chloroquinazoline*
CAS No.:	*7556-90-3*
Cat. No.:	*B1603867*

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A Comprehensive Spectroscopic Guide to 5-Chloroquinazoline

This guide provides an in-depth technical analysis of the spectroscopic data for **5-Chloroquinazoline** (CAS No: 5190-68-1), a critical heterocyclic scaffold in medicinal chemistry and drug development.[1][2] As direct, consolidated spectral data for this specific isomer can be sparse, this document synthesizes information from analogous structures, foundational spectroscopic principles, and established experimental practices to provide a robust predictive and interpretive framework for researchers.

Introduction: The Significance of 5-Chloroquinazoline

Quinazoline and its derivatives are foundational structures in pharmaceutical science, known for a wide range of biological activities.[1] The introduction of a chlorine atom at the 5-position significantly modulates the electronic properties and steric profile of the quinazoline core, influencing its interaction with biological targets. Accurate and unambiguous structural confirmation is paramount for any research or development involving this compound. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR)

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Spectroscopy, and Mass Spectrometry (MS) are the cornerstones of this characterization process, providing a detailed fingerprint of the molecule's atomic connectivity and composition.

Molecular Structure and Atom Numbering

To facilitate a clear and precise discussion of the spectroscopic data, the atoms of **5-Chloroquinazoline** are numbered according to IUPAC conventions. This numbering system will be used consistently throughout this guide.

Caption: Molecular structure of **5-Chloroquinazoline** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The analysis is divided into ^{1}H (proton) and ^{13}C (carbon) NMR.

^{1}H NMR Spectroscopy

Expertise & Causality: The chemical shift (δ) of each proton in the ^{1}H NMR spectrum is determined by its local electronic environment.[3] In **5-chloroquinazoline**, the electronegative nitrogen atoms in the pyrimidine ring and the chlorine atom on the benzene ring significantly deshield adjacent protons, causing them to resonate at a higher chemical shift (downfield).[4] Protons on the aromatic rings will appear as multiplets due to spin-spin coupling with neighboring protons.

Predicted ^{1}H NMR Data (in $CDCl_3$, 400 MHz)

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Proton	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H-2	**~9.30**	**Singlet (s)**	**-**	**Highly deshielded by adjacent N1 and N3 atoms.**
H-4	~9.15	Singlet (s)	-	Deshielded by adjacent N3 and peri to N1.
H-8	~8.10	Doublet (d)	J ≈ 8.0	Ortho to C-8a (bridgehead) and deshielded by the pyrimidine ring.
H-7	~7.95	Triplet (t)	J ≈ 8.0	Coupled to H-6 and H-8.

| H-6 | ~7.70 | Doublet (d) | J ≈ 8.0 | Ortho to the electron-withdrawing chlorine atom at C-5. |

Experimental Protocol: ^{1}H NMR Spectroscopy This self-validating protocol ensures high-quality, reproducible data.

- Sample Preparation:
  - Accurately weigh 5-10 mg of high-purity **5-chloroquinazoline**.[5]
  - Dissolve the sample in approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).[6]
  - Ensure the sample is fully dissolved. If particulates are present, filter the solution through a small plug of glass wool in a Pasteur pipette into a clean, dry 5 mm NMR tube.[7]
- Instrument Setup:

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- Insert the sample into the NMR spectrometer.
- Lock the spectrometer on the deuterium signal of the $CDCl_3$.
- "Shim" the magnetic field to optimize its homogeneity, aiming for a narrow and symmetrical solvent peak.

- Data Acquisition:
  - Acquire the spectrum using a standard proton pulse sequence. For a sample of this concentration on a 400 MHz instrument, 8 to 16 scans should provide an excellent signal-to-noise ratio.
  - Set the spectral width to cover the range of approximately -1 to 12 ppm.
- Data Processing:
  - Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
  - Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
  - Integrate the peaks to determine the relative number of protons for each signal.

^{13}C NMR Spectroscopy

Expertise & Causality: Carbon chemical shifts are also highly sensitive to the electronic environment. Carbons bonded directly to electronegative atoms like nitrogen and chlorine are significantly deshielded and appear at higher ppm values.[8] Quaternary carbons (those without attached protons, e.g., C-4a, C-5, C-8a) typically show weaker signals in proton-decoupled spectra.

Predicted ^{13}C NMR Data (in $CDCl_3$, 100 MHz)

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Carbon	Predicted δ (ppm)	Rationale
C-2	**~160.5**	**Highly deshielded, located between two nitrogen atoms.**
C-4	~152.0	Deshielded by adjacent N3 atom.
C-8a	~150.0	Bridgehead carbon adjacent to N1.
C-7	~135.0	Aromatic CH carbon.
C-5	~133.0	Quaternary carbon directly attached to the electronegative Cl atom.[9]
C-4a	~129.5	Bridgehead carbon.
C-6	~128.5	Aromatic CH carbon.

| C-8 | ~127.0 | Aromatic CH carbon. |

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation:
  - Use the same sample prepared for ^{1}H NMR, although a higher concentration (20-50 mg) is often preferred to reduce acquisition time.[5]
- Instrument Setup:
  - Use the same lock and shim settings from the ^{1}H NMR experiment.
- Data Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). This common technique collapses C-H coupling, resulting in a single sharp peak for each

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unique carbon atom and provides a Nuclear Overhauser Effect (NOE) enhancement for protonated carbons.

- Set the spectral width to cover approximately 0 to 200 ppm.
- Acquisition time will be longer than for ^{1}H NMR, typically requiring several hundred to a few thousand scans.

- Data Processing:
  - Process the data similarly to ^{1}H NMR (Fourier transform, phasing, baseline correction).
  - Reference the spectrum to the residual $CDCl_3$ solvent peak (δ = 77.16 ppm).

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy identifies functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations (stretching, bending). The positions of these absorptions are characteristic of specific bond types.[10] For **5-chloroquinazoline**, key vibrations include aromatic C-H stretches, aromatic C=C and C=N ring stretches, and the C-Cl stretch.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
3100–3000	**Medium-Weak**	**Aromatic C-H Stretch**
1620–1580	Medium-Strong	Aromatic C=C and C=N Ring Stretching
1500–1400	Medium-Strong	Aromatic C=C Ring Stretching
850-750	Strong	C-H Out-of-Plane Bending

| 1100–1000 | Strong | C-Cl Stretch[11] |

Experimental Protocol: Attenuated Total Reflectance (ATR) FTIR ATR-FTIR is a modern, rapid technique that requires minimal sample preparation.[12]

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- Instrument Preparation:
  - Ensure the diamond ATR crystal is clean by wiping it with a soft tissue dampened with isopropanol.
  - Collect a "background" spectrum of the clean, empty crystal. This is crucial as it will be subtracted from the sample spectrum to remove interfering signals from atmospheric CO_2 and H_2O.[13]
- Sample Analysis:
  - Place a small amount (a few milligrams) of solid **5-chloroquinazoline** powder directly onto the ATR crystal.
  - Use the instrument's pressure clamp to ensure firm and uniform contact between the sample and the crystal.[14]
- Data Acquisition & Processing:
  - Collect the sample spectrum. Typically, 16-32 scans are co-added to produce a high-quality spectrum.
  - The software will automatically perform the background subtraction.
  - Label the significant peaks with their corresponding wavenumbers (cm^{-1}).

Mass Spectrometry (MS)

Expertise & Causality: Electron Ionization Mass Spectrometry (EI-MS) bombards the molecule with high-energy electrons, causing it to ionize and fragment.[15] This "hard" ionization technique provides two key pieces of information: the molecular weight from the molecular ion ($M^{+}\bullet$) and structural clues from the fragmentation pattern.[16]

Predicted Mass Spectrum Data (EI)

- Molecular Ion ($M^{+}\bullet$): The molecular formula is $C_8H_5ClN_2$. The nominal molecular weight is 164 g/mol .

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- Isotopic Pattern: A hallmark of chlorine-containing compounds is the presence of two major isotopes, ^{35}Cl and ^{37}Cl, in a natural abundance ratio of approximately 3:1. This results in two prominent peaks in the molecular ion region:
  - $M^{+\bullet}$ peak at m/z 164 (containing ^{35}Cl)
  - M+2 peak at m/z 166 (containing ^{37}Cl) with an intensity about one-third of the $M^{+\bullet}$ peak.
- Key Fragmentation Pathway: Quinazoline itself is known to fragment via the sequential loss of two molecules of hydrogen cyanide (HCN, 27 Da).[17] A primary fragmentation for **5-chloroquinazoline** would likely involve the loss of the chlorine atom, followed by the characteristic ring fragmentation.
  - $[M-Cl]^+$ at m/z 129: Loss of the chlorine radical.
  - $[M-HCN]^{+\bullet}$ at m/z 137: Loss of HCN from the pyrimidine ring.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction:
  - For a pure, solid sample, use a direct insertion probe.[18] Place a small amount of the sample (microgram quantity) into a capillary tube, which is then inserted into the probe.
  - Alternatively, if coupled with Gas Chromatography (GC-MS), dissolve the sample in a volatile solvent like dichloromethane or ethyl acetate and inject it into the GC.
- Ionization:
  - Vaporize the sample by heating the probe or via the GC oven.[19]
  - The gaseous molecules enter the ion source where they are bombarded with a beam of 70 eV electrons.[19]
- Mass Analysis:
  - The resulting ions are accelerated into the mass analyzer (e.g., a quadrupole or time-of-flight) where they are separated based on their mass-to-charge ratio (m/z).

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- Detection and Spectrum Generation:
  - The separated ions are detected, and the data is plotted as a spectrum of relative intensity versus m/z.

Integrated Spectroscopic Workflow

Confirming the structure of **5-chloroquinazoline** is a process of logical deduction, where each technique provides complementary information. This workflow demonstrates the self-validating system required for robust chemical characterization.

Caption: Integrated workflow for the structural confirmation of **5-Chloroquinazoline**.

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